

Technical Guide on the Safe Handling of Methyl 1-Cbz-azetidine-3-carboxylate

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Compound of Interest

Compound Name: Methyl 1-Cbz-azetidine-3-carboxylate

Cat. No.: B1521072

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **Methyl 1-Cbz-azetidine-3-carboxylate** (CAS No: 757239-60-4). Due to the limited availability of a complete safety data sheet (SDS) for this specific compound, this guide incorporates data from structurally related azetidine derivatives to provide a conservative and thorough safety assessment.


Hazard Identification and Classification

While a specific GHS classification for **Methyl 1-Cbz-azetidine-3-carboxylate** is not readily available, data from analogous compounds, such as Methyl 1-Boc-azetidine-3-carboxylate and Methyl azetidine-3-carboxylate hydrochloride, suggest potential hazards.^[1] A conservative approach should be adopted, treating the compound as potentially hazardous.

Inferred Potential Hazards:

- Skin Irritation: May cause skin irritation.^[1]
- Eye Irritation: May cause serious eye irritation.^[1]
- Respiratory Irritation: May cause respiratory tract irritation.^[1]
- Acute Oral Toxicity: May be harmful if swallowed.

Based on these potential hazards, the following GHS pictograms and statements should be considered:

| GHS Pictogram | Signal Word | Hazard Statements (Inferred) |
|--|-------------|--|
|  alt text | Warning | H302: Harmful if swallowed.H315: Causes skin irritation.[1]H319: Causes serious eye irritation.[1]H335: May cause respiratory irritation.[1] |

Physical and Chemical Properties

A summary of the available physical and chemical properties for **Methyl 1-Cbz-azetidine-3-carboxylate** is provided below.

| Property | Value | Source |
|-------------------|--|-----------|
| Molecular Formula | C13H15NO4 | [2][3] |
| Molecular Weight | 249.26 g/mol | [2] |
| CAS Number | 757239-60-4 | [2][3][4] |
| Appearance | Not specified (likely a solid or liquid) | |
| Boiling Point | 414.9 ± 45.0 °C at 760 mmHg | [2] |
| Density | 1.3 ± 0.1 g/cm ³ | [2] |
| Purity | ≥97.0% | [2] |
| Synonyms | Azetidine-1,3-dicarboxylic acid 1-benzyl ester 3-methyl ester; 1,3-Azetidinedicarboxylic acid, 3-methyl 1-(phenylmethyl) ester | [2] |

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure the stability of the compound.

Handling:

- Handle in a well-ventilated place, preferably within a chemical fume hood.[\[4\]](#)
- Wear suitable personal protective equipment (PPE), including gloves, lab coat, and safety goggles.[\[4\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid the formation of dust and aerosols.[\[4\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[4\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a tightly closed container.[\[1\]](#)[\[4\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[4\]](#)[\[5\]](#)
- Store away from incompatible materials and foodstuff containers.[\[4\]](#)
- Protect from moisture.[\[5\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Methyl 1-Cbz-azetidine-3-carboxylate**:

| PPE Type | Specifications |
|------------------------|--|
| Eye/Face Protection | Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[4] |
| Skin Protection | Chemical-impermeable gloves (inspect prior to use). Fire/flame resistant and impervious clothing.[4] |
| Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges.[4] |

First-Aid Measures

In case of exposure, follow these first-aid procedures immediately:

| Exposure Route | First-Aid Measures |
|----------------|--|
| Inhalation | Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[4][6] |
| Skin Contact | Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[4][6] |
| Eye Contact | Rinse with pure water for at least 15 minutes. Consult a doctor.[4][6] |
| Ingestion | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4][6] |

Accidental Release and Fire-Fighting Measures

Accidental Release:

- Ensure adequate ventilation and evacuate personnel to safe areas.[4]
- Remove all sources of ignition.[4]
- Use personal protective equipment to avoid contact with the spilled material.[4]
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[4]
- Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[4]

Fire-Fighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4][6]
- Specific Hazards: The thermal decomposition products are not specified but may include carbon oxides and nitrogen oxides.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[4][6]

Stability and Reactivity

- Reactivity: The reactivity of azetidines is influenced by their ring strain, making them more reactive than related pyrrolidines but more stable than aziridines.[7]
- Chemical Stability: The compound is expected to be stable under recommended storage conditions.
- Conditions to Avoid: Avoid dust formation, excess heat, and sources of ignition.[4][5]
- Incompatible Materials: No specific data is available, but strong oxidizing agents should be avoided as a general precaution.
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products may include carbon monoxide, carbon dioxide, and nitrogen oxides.[5]

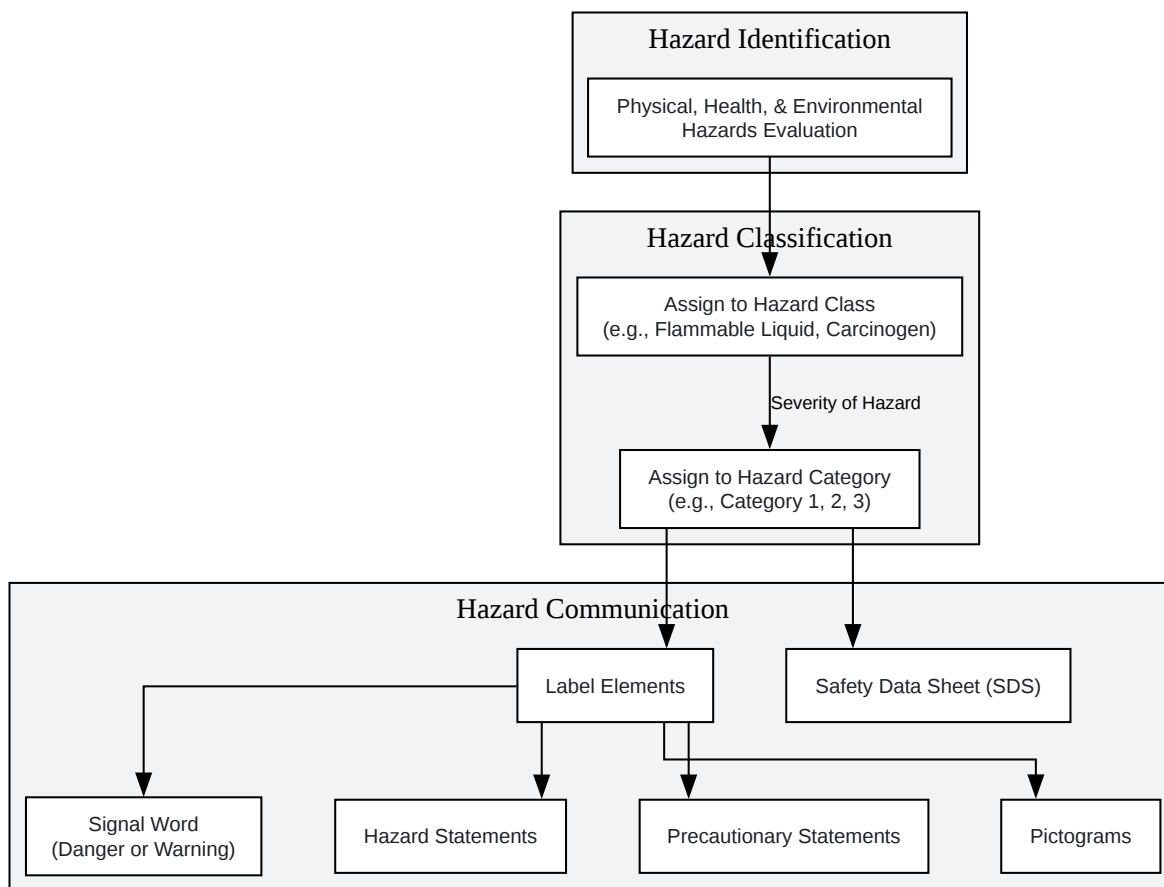
Experimental Protocols

Standard Operating Procedure for Handling Azetidine Derivatives

This protocol outlines a general procedure for the safe handling of **Methyl 1-Cbz-azetidine-3-carboxylate** in a laboratory setting.

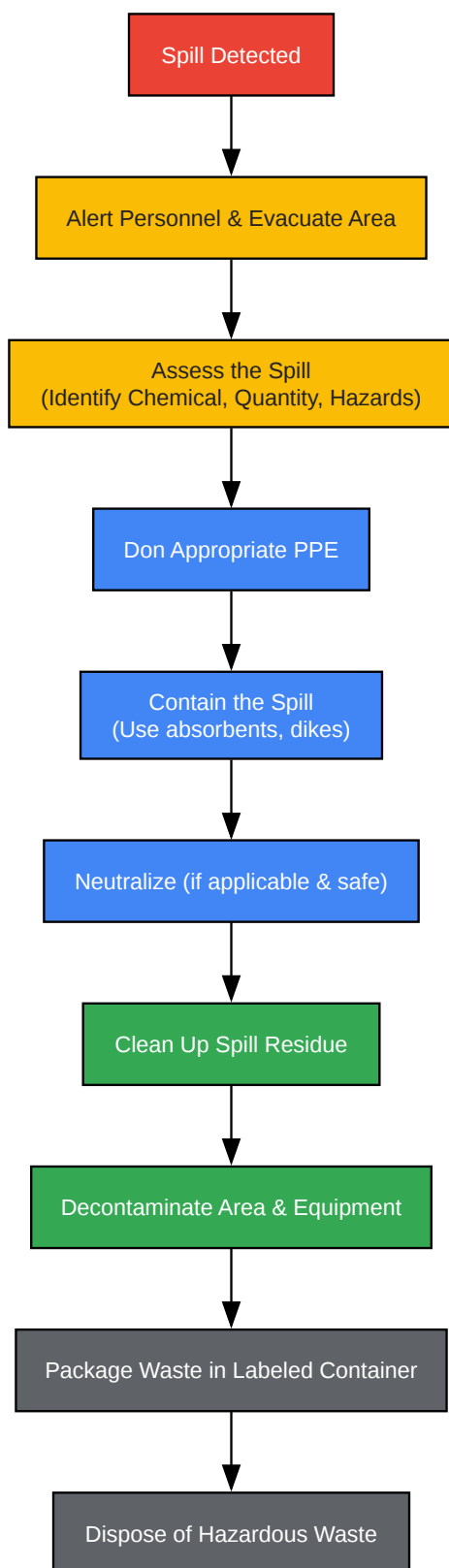
- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Verify that an eyewash station and safety shower are accessible.^[5]
 - Gather all necessary PPE: safety goggles, lab coat, and chemical-resistant gloves.
 - Prepare all necessary equipment and reagents before handling the compound.
- Handling:
 - Conduct all manipulations of the compound within the chemical fume hood.
 - If the compound is a solid, handle it carefully to avoid creating dust.
 - If the compound is a liquid, use appropriate pipetting techniques to avoid splashes and aerosol formation.
 - Keep the container tightly closed when not in use.^{[1][4]}
- Disposal:
 - Dispose of waste in a designated, labeled hazardous waste container.^[4]
 - Do not discharge into the environment or drains.^[4]
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Visualizations



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Caption: GHS Hazard Classification and Communication Workflow.



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Caption: General Workflow for Handling a Chemical Spill.

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References

- 1. aksci.com [aksci.com]
- 2. bocsci.com [bocsci.com]
- 3. Methyl 1-Cbz-azetidine-3-carboxylate - Immunomart [immunomart.com]
- 4. targetmol.com [targetmol.com]
- 5. fishersci.com [fishersci.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. pubs.rsc.org [pubs.rsc.org]
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